

# Application Notes and Protocols for Preparing Fadrozole Stock Solutions

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## Compound of Interest

Compound Name: Fadrozole

Cat. No.: B1662666

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These application notes provide detailed protocols for the preparation, storage, and handling of **fadrozole** stock solutions for experimental use. **Fadrozole** is a potent and selective non-steroidal aromatase inhibitor used in research to study estrogen-dependent processes and as a potential therapeutic agent.

## Chemical and Physical Properties

**Fadrozole** is available in two common forms: **fadrozole** free base and **fadrozole** hydrochloride. It is crucial to use the correct molecular weight for accurate molarity calculations.

Table 1: Chemical Properties of **Fadrozole** and **Fadrozole** Hydrochloride.

Property	Fadrozole (Free Base)	Fadrozole Hydrochloride
Synonyms	CGS 16949A free base, (Rac)-FAD286	CGS 16949A, (Rac)-FAD286 hydrochloride
Molecular Formula	C <sub>14</sub> H <sub>13</sub> N <sub>3</sub> [1]	C <sub>14</sub> H <sub>13</sub> N <sub>3</sub> • HCl[2]
Molecular Weight	223.27 g/mol [1][3]	259.73 g/mol [4]
CAS Number	102676-47-1[3][5]	102676-31-3[2][4]

| Appearance | Crystalline solid[2] | White solid powder[4] |

## Experimental Protocols

### Preparation of Fadozole Stock Solution for In Vitro Experiments

This protocol describes the preparation of a high-concentration stock solution of **fadozole** hydrochloride in Dimethyl Sulfoxide (DMSO), a common solvent for in vitro studies.

Materials and Equipment:

- **Fadozole** hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Vortex mixer
- Sonicator (optional, but recommended)[4][6]
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol:

- Pre-dissolution Steps:
  - Bring the **fadozole** hydrochloride powder and DMSO to room temperature before use.
  - To minimize moisture absorption, which can affect solubility, use freshly opened or anhydrous DMSO.[5][6]
- Weighing **Fadozole** Hydrochloride:
  - On a calibrated analytical balance, carefully weigh the desired amount of **fadozole** hydrochloride powder. For example, to prepare a 10 mM stock solution, you might start

with 1 mg of powder.

- Dissolution:
  - Add the appropriate volume of DMSO to the weighed **fadrozole** hydrochloride. Refer to Table 3 for common stock solution concentrations. For 1 mg of **fadrozole** hydrochloride, add 0.3850 mL of DMSO to achieve a 10 mM concentration.[4]
  - Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
  - If the solute does not fully dissolve, sonicate the solution for 10-15 minutes.[4][6] Gentle warming can also aid dissolution.[6]
- Storage:
  - Once the **fadrozole** hydrochloride is completely dissolved, aliquot the stock solution into smaller volumes in microcentrifuge tubes or amber vials to avoid repeated freeze-thaw cycles.[4][5]
  - For long-term storage (up to 1 year), store the aliquots at -80°C.[4][5] For short-term storage (up to 1 month), -20°C is suitable.[3][6]

Table 2: Solubility of **Fadrozole**.

Solvent	Fadrozole (Free Base) Solubility	Fadrozole Hydrochloride Solubility
DMSO	≥ 100 mg/mL (447.87 mM) [5]	>20 mg/mL, 100 mg/mL (385.02 mM)[4][6]
Water	-	100 mg/mL (385.02 mM)[4][6]
Ethanol	-	~2 mg/mL[2]
Dimethyl Formamide (DMF)	-	~5 mg/mL[2]

| DMSO:PBS (pH 7.2) (1:2) | - | ~0.3 mg/mL[2] |

Table 3: Preparation of **Fadrozole** Hydrochloride Stock Solutions.

Desired Concentration	Mass of Fadozole HCl (1 mg)	Mass of Fadozole HCl (5 mg)	Mass of Fadozole HCl (10 mg)
1 mM	3.8502 mL	19.2508 mL	38.5015 mL
5 mM	0.7700 mL	3.8502 mL	7.7003 mL
10 mM	0.3850 mL	1.9251 mL	3.8502 mL
50 mM	0.0770 mL	0.3850 mL	0.7700 mL

Volumes are the amount of solvent to be added.[\[4\]](#)

## Preparation of Fadozole Formulation for In Vivo Experiments

For animal studies, **fadozole** is often administered in a vehicle that enhances its solubility and bioavailability. This protocol provides a common formulation.

Materials and Equipment:

- **Fadozole** hydrochloride
- DMSO
- PEG300
- Tween 80
- Saline (0.9% NaCl)
- Sterile conical tubes
- Vortex mixer
- Sonicator

Protocol:

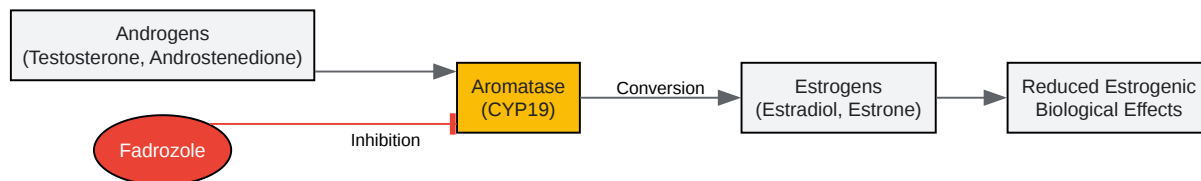
- Prepare a Concentrated Stock Solution:
  - First, prepare a concentrated stock solution of **fadrozole** hydrochloride in DMSO as described in the in vitro protocol. For example, a 20.8 mg/mL solution.
- Vehicle Preparation (Example Formulation: 10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline):[\[4\]](#)
  - In a sterile conical tube, add the required volume of the **fadrozole**/DMSO stock solution.
  - Sequentially add the other vehicle components, ensuring the solution is clear after each addition.[\[4\]](#)
  - For a final volume of 1 mL, you would add:
    - 100 µL of the **fadrozole**/DMSO stock solution
    - 400 µL of PEG300. Mix thoroughly.
    - 50 µL of Tween 80. Mix thoroughly.
    - 450 µL of saline. Mix thoroughly.
  - If any precipitation occurs, sonication or gentle warming may be used to redissolve the compound.[\[4\]](#)[\[6\]](#)
- Administration and Storage:
  - It is recommended to prepare this formulation fresh for each experiment.[\[4\]](#)
  - If short-term storage is necessary, it can be kept at 4°C for up to a week, but efficacy may decrease over time.[\[4\]](#)

## Visualizations

## Mechanism of Action

**Fadrozole** is a non-steroidal inhibitor of aromatase, a cytochrome P450 enzyme.[\[1\]](#)[\[7\]](#) It competitively binds to aromatase, blocking the conversion of androgens (androstenedione and

testosterone) into estrogens (estrone and estradiol).[1][7] This leads to a reduction in circulating estrogen levels.

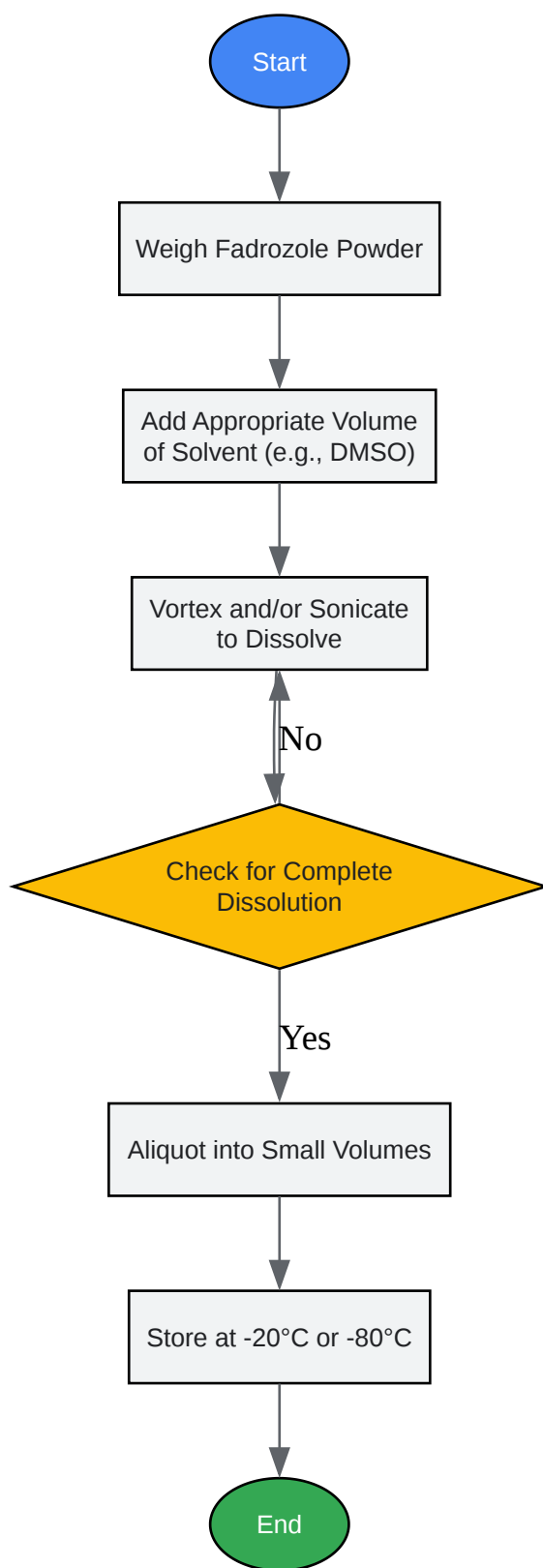


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Caption: Mechanism of action of **Fadrozole**.

## Experimental Workflow: Stock Solution Preparation

The following diagram outlines the general workflow for preparing a **fadrozole** stock solution.



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Caption: Workflow for preparing **Fadrozole** stock solution.

### Safety Precautions:

**Fadrozole** should be handled as a hazardous material.[2] Always wear appropriate personal protective equipment, including gloves, a lab coat, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes. Wash hands thoroughly after handling.[2] All work should be conducted in a well-ventilated area or a chemical fume hood. For further safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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